

3-methyl-2-oxobutanoic acid solubility DMSO water ethanol

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Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

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Solubility Profile of 3-Methyl-2-oxobutanoic Acid

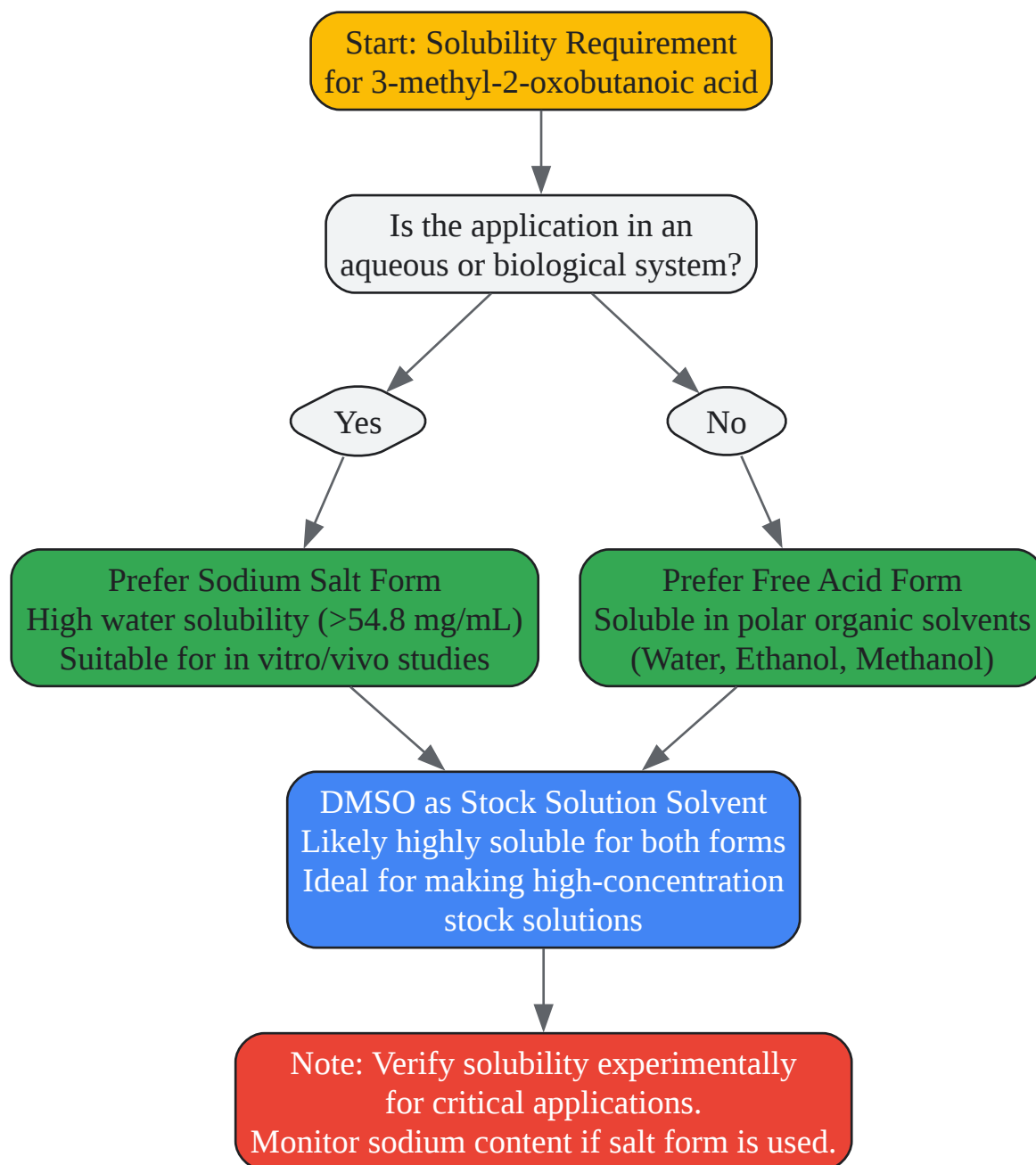
The following table summarizes the available quantitative and qualitative solubility data for **3-methyl-2-oxobutanoic acid** and its common salt form.

| Compound Name | Form | Solvent | Solubility | Key Characteristics & Notes |
|--|-----------|-----------------|------------------------------|--|
| 3-Methyl-2-oxobutanoic Acid (α -Ketoisovaleric acid) | Free Acid | Water | Soluble [1] | Polar, ketocarboxylic acid. Hydrogen bonding with water molecules enables solubility [1]. |
| | | Ethanol | Soluble [1] | Soluble in polar organic solvents like ethanol and methanol [1]. |
| | | Methanol | Soluble [1] | Soluble in polar organic solvents [1]. |
| | | DMSO | <i>Highly likely soluble</i> | Although not explicitly stated for the free acid, DMSO is a powerful polar aprotic solvent miscible with water and known to dissolve a wide range of polar and non-polar compounds [2]. Its use with the |

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| | | | | sodium salt (below) strongly implies the free acid is also soluble. |
| Sodium 3-methyl-2-oxobutanoate (α -Ketoisovaleric acid sodium salt) | Sodium Salt | Water | >54.8 mg/mL (clear, colorless) [3] | Highly soluble. A separate source confirms solubility at 100 mg/mL, resulting in a clear, colorless solution [3]. |

Researcher Guidance & Practical Workflow

For scientists handling this compound in a drug development or research context, the following workflow and considerations are recommended.



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The diagram above outlines a logical selection process. Here are the key practical points:

- **DMSO for Stock Solutions:** DMSO is extensively used to prepare stock solutions of test compounds in drug discovery due to its ability to dissolve diverse chemicals and its miscibility with aqueous media [2]. While direct data for the free acid in DMSO is not explicit, the properties of both the compound and DMSO make high solubility very likely.
- **Sodium Salt for Aqueous Systems:** For experiments requiring high concentrations in aqueous buffers (e.g., cell culture, enzymatic assays), the **sodium salt** is the preferred form due to its

demonstrated high solubility in water [3].

- **Handling and Storage:** The sodium salt should be stored at **0-5°C** [3]. The free acid, with its polar carboxylic acid group, is also likely hygroscopic and should be stored in a sealed container.

How to Proceed Without Explicit Protocols

Since a standard experimental protocol for solubility determination was not found, you can consider these approaches:

- **Consult Foundational Methods:** The theory of solubility parameters, as explained by Burke [4], provides the scientific basis for designing experiments. The "like dissolves like" principle and Hildebrand parameters can guide solvent selection.
- **Empirical Testing:** For critical applications, small-scale, controlled experiments are essential. You can dissolve incremental amounts of the compound in your desired solvent (e.g., DMSO) at room temperature and with gentle heating or sonication, observing the point at which no more solute dissolves.
- **Search for Analogous Protocols:** Look for solubility testing procedures for similar keto-carboxylic acids, which often follow standardized pharmacopeial methods.

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References

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